

PLPEth-d5: An In-depth Technical Guide to its Certificate of Analysis

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Compound of Interest

Compound Name: *PLPEth-d5*

Cat. No.: *B15557470*

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for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive explanation of the data and methodologies typically presented in a Certificate of Analysis (CoA) for **PLPEth-d5** (1-Palmitoyl-2-linoleoyl-sn-glycero-3-phosphoethanol-d5). **PLPEth-d5** is a deuterated internal standard crucial for the accurate quantification of phosphatidylethanol (PEth), a specific biomarker for alcohol consumption. Understanding the details of its CoA is paramount for ensuring the reliability and accuracy of analytical data in research and clinical settings.

Product Identification and Specifications

A Certificate of Analysis for **PLPEth-d5** begins with fundamental information identifying the specific lot of the material. This section typically includes the product name, catalog number, molecular formula, and molecular weight.

Parameter	Specification
Product Name	1-Palmitoyl-2-linoleoyl-sn-glycero-3-phosphoethanol-d5 (PLPEth-d5)
Alternate Names	16:0/18:2 PEth-d5, Phosphatidylethanol-d5
Catalog Number	e.g., HY-146951S[1]
Molecular Formula	C ₃₉ H ₇₁ D ₅ NO ₈ P[1]
Molecular Weight	723.03 g/mol [1]
CAS Number	1612215-97-0
Physical State	Solid
Solubility	Chloroform, Methanol (>1 mg/mL)
Storage	Store as a solid at -20°C, protected from moisture and light.[2]

Analytical Data

This core section of the CoA presents the results of various analytical tests performed to confirm the identity and purity of the compound.

Mass Spectrometry (MS)

Mass spectrometry is a primary technique for confirming the molecular weight and structure of **PLPEth-d5**. The CoA will report the observed mass-to-charge ratio (m/z) which should correspond to the calculated molecular weight.

Parameter	Method	Specification
Molecular Weight Confirmation	Electrospray Ionization Mass Spectrometry (ESI-MS)	Conforms to structure
Purity by LC-MS/MS	>98%	

Experimental Protocol: LC-MS/MS Analysis of **PLPEth-d5**

The analysis of **PLPEth-d5** is typically performed using Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS).

- **Sample Preparation:** A stock solution of **PLPEth-d5** is prepared in a suitable organic solvent such as methanol. This stock is then diluted to an appropriate concentration for injection into the LC-MS/MS system. For quantification of PEth in biological samples, **PLPEth-d5** is used as an internal standard.^{[3][4]} The process involves protein precipitation from whole blood samples using a solvent like isopropanol or methanol, which contains a known concentration of **PLPEth-d5**.^{[3][4][5][6]}
- **Chromatography:** The separation is achieved on a reverse-phase column, such as a BEH-phenyl or BEH C18 column.^{[3][4][7]} A gradient elution is commonly employed using a mobile phase consisting of an aqueous component (e.g., ammonium formate buffer) and an organic component (e.g., acetonitrile or methanol).^{[3][4]}
- **Mass Spectrometry:** The mass spectrometer is operated in negative ion mode using Multiple Reaction Monitoring (MRM).^{[3][4]} The precursor ion for **PLPEth-d5** (m/z 706.7) is selected and fragmented, and a specific product ion (e.g., m/z 255.3) is monitored for quantification.^{[3][4]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H -NMR and ^{13}C -NMR are used to confirm the chemical structure of **PLPEth-d5**. The CoA will state that the spectral data conforms to the expected structure.

Experimental Protocol: NMR Analysis of **PLPEth-d5**

- **Sample Preparation:** A small amount of the **PLPEth-d5** solid is dissolved in a deuterated solvent, such as a mixture of acetone- d_6 and methanol- d_4 (97:3 v/v) or DMSO- d_6 , for analysis.^{[8][9]} The use of polar organic solvents improves the spectral resolution compared to traditional nonpolar solvents like chloroform- d .^{[8][9]}
- **Data Acquisition:** ^1H -NMR and ^{13}C -NMR spectra are acquired on a high-field NMR spectrometer. The chemical shifts, splitting patterns, and integration of the peaks are analyzed to confirm the presence of the palmitoyl and linoleoyl chains, the glycerol backbone, and the deuterated phosphoethanol headgroup.^[8]

Application: Use as an Internal Standard

PLPEth-d5 is primarily used as an internal standard for the quantification of various PEth homologs in biological samples, most commonly whole blood.[3][4][10][11] Its deuterated ethanol headgroup gives it a molecular weight that is 5 units higher than its non-deuterated counterpart, allowing for its distinction in mass spectrometry.[9]

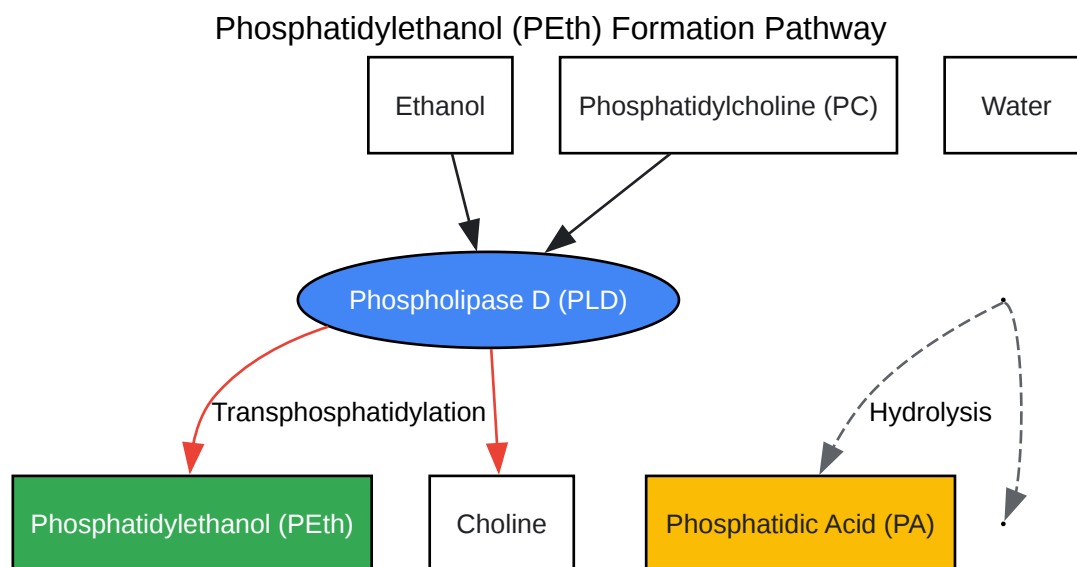
Workflow for PEth Quantification

The following diagram illustrates a typical workflow for the quantification of PEth in whole blood using **PLPEth-d5** as an internal standard.

Caption: Workflow for PEth quantification using **PLPEth-d5**.

Biological Context: The Formation of PEth

Phosphatidylethanol (PEth) is an abnormal phospholipid formed in cell membranes exclusively in the presence of ethanol.[3][4] The enzyme phospholipase D (PLD) catalyzes the transphosphatidylation of phosphatidylcholine (PC), replacing the choline headgroup with ethanol.[10] This makes PEth a highly specific biomarker of alcohol intake.



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Caption: Enzymatic formation of PEth via transphosphatidylation.

Certification and Quality Assurance

The final section of a Certificate of Analysis provides a statement of quality and the signature of an authorized quality control representative. This certifies that the product has been tested and meets the established specifications. It may also include a recommended retest date.

This in-depth guide provides a framework for understanding the critical information presented in a **PLPEth-d5** Certificate of Analysis. By comprehending the data and the underlying analytical methodologies, researchers can ensure the quality of their internal standards, leading to more accurate and reliable quantification of PEth in their studies.

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